

Chemical structure and properties of Di(tridecyl) thiodipropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Di(tridecyl) thiodipropionate*

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Di(tridecyl) Thiodipropionate: A Comprehensive Technical Review

An In-depth Guide to the Chemical Structure, Properties, and Applications of a Key Antioxidant

Abstract

Di(tridecyl) thiodipropionate (DTDTP) is a diester of thiodipropionic acid and tridecyl alcohol, widely utilized as a secondary antioxidant and thermal stabilizer in various polymers and cosmetic formulations. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and mechanism of action of DTDTP. It includes representative experimental protocols for its synthesis and analysis, a summary of its toxicological profile, and a discussion of its applications relevant to researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Identification

Di(tridecyl) thiodipropionate is a symmetrical molecule characterized by a central sulfide functional group, flanked by two propionate ester linkages to tridecyl chains.

- IUPAC Name: tridecyl 3-(3-oxo-3-tridecoxypropyl)sulfanylpropanoate^[1]
- CAS Number: 10595-72-9^[1]

- Molecular Formula: $C_{32}H_{62}O_4S$ [1]
- Molecular Weight: 542.9 g/mol [1]
- SMILES: CCCCCCCCCCCCCOC(=O)CCSCCC(=O)OCCCCCCCCCCCCC [1]

Physicochemical Properties

DTDTP is a colorless to light yellow transparent liquid at room temperature.[2] Its long aliphatic chains render it highly lipophilic and virtually insoluble in water. A summary of its key physicochemical properties is presented in Table 1.

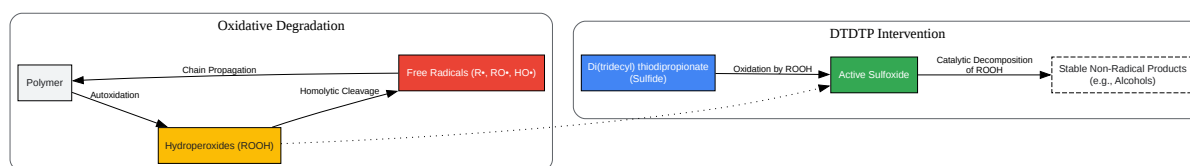
Table 1: Physicochemical Properties of **Di(tridecyl) thiodipropionate**

Property	Value	Reference(s)
Appearance	Colorless or Light Yellow transparent Liquid	[2]
Boiling Point	602.7 °C at 760 mmHg	[2]
Density	0.936 - 0.939 g/cm ³	[2][3]
Refractive Index (n _{20/D})	1.47	[2]
Flash Point	275.2 °C	[2]
Vapor Pressure	0 mmHg at 25°C	[2]
Water Solubility	Insoluble	[4]
XLogP3	10.2 - 12.8	[1][2]

Mechanism of Action as an Antioxidant

Di(tridecyl) thiodipropionate functions as a secondary, or hydroperoxide-decomposing, antioxidant. Unlike primary antioxidants (e.g., hindered phenols) that scavenge free radicals directly, DTDTP and other thiodipropionate esters prevent the formation of new radicals by converting hydroperoxides into non-radical, stable products. This synergistic action is crucial for the long-term thermal stability of materials.

The mechanism involves the oxidation of the sulfide to a sulfoxide, which is the catalytically active species responsible for the decomposition of hydroperoxides. This process is illustrated in the logical diagram below.



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Caption: Antioxidant mechanism of **Di(tridecyl) thiodipropionate**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Di(tridecyl) thiodipropionate** are not extensively published in peer-reviewed literature, as it is primarily an industrial chemical. The following sections provide representative methodologies based on established chemical principles for long-chain esters.

Synthesis: Representative Fischer Esterification

This protocol describes a general method for the synthesis of **Di(tridecyl) thiodipropionate** via the acid-catalyzed esterification of thiodipropionic acid with tridecyl alcohol.

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine thiodipropionic acid (1.0 eq), tridecyl alcohol (2.2 eq), and a suitable solvent such as toluene (approx. 2 mL per gram of thiodipropionic acid).
- **Catalyst Addition:** Add a catalytic amount of an acid catalyst, for example, p-toluenesulfonic acid (0.05 eq).
- **Reaction:** Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.

- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic phase sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to remove the toluene. The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **Di(tridecyl) thiodipropionate**.

Analysis: Representative High-Performance Liquid Chromatography (HPLC) Method

This protocol outlines a general reverse-phase HPLC method suitable for the analysis and purity determination of the lipophilic **Di(tridecyl) thiodipropionate**.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- **Mobile Phase:** A gradient or isocratic mixture of acetonitrile and water. For a starting point, an isocratic mobile phase of 95:5 (v/v) acetonitrile:water can be used.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at 215 nm.
- **Sample Preparation:** Dissolve a known amount of **Di(tridecyl) thiodipropionate** in a suitable solvent such as acetonitrile or isopropanol to a final concentration of approximately 1 mg/mL. Filter the sample through a 0.45 µm syringe filter before injection.
- **Injection Volume:** 10 µL.

Spectroscopic Data

The following tables summarize the expected spectral characteristics of **Di(tridecyl) thiodipropionate** based on its chemical structure and data for analogous long-chain esters.

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts

Assignment	^1H NMR (δ , ppm)	^{13}C NMR (δ , ppm)
-CH ₃ (terminal methyl)	~0.88 (t)	~14.1
-(CH ₂) ₉ - (bulk methylene)	~1.26 (m)	~22.7 - 31.9
-O-CO-CH ₂ -CH ₂ -S-	~2.80 (t)	~34.0
-O-CO-CH ₂ -	~2.60 (t)	~35.0
-O-CH ₂ -	~4.05 (t)	~65.0
C=O (ester carbonyl)	-	~172.0

Note: Predicted chemical shifts are for a CDCl₃ solvent. t = triplet, m = multiplet.

Table 3: Key FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Functional Group
2925, 2855	C-H stretch	Aliphatic CH ₂ , CH ₃
1740	C=O stretch	Ester carbonyl
1465	C-H bend	CH ₂ scissoring
1170	C-O stretch	Ester

Table 4: Potential Mass Spectrometry Fragments (Electron Ionization)

m/z	Proposed Fragment
[M] ⁺ •	542.9 (Molecular Ion)
[M - C ₁₃ H ₂₇ O] ⁺	McLafferty rearrangement products
[C ₁₃ H ₂₇] ⁺	Tridecyl cation
[C _n H _{2n+1}] ⁺	Alkyl chain fragments

Toxicological Profile and Safety

Di(tridecyl) thiodipropionate and related dialkyl thiodipropionate esters have been evaluated for their safety in cosmetic applications by the Cosmetic Ingredient Review (CIR) Expert Panel. The panel concluded that these ingredients are safe for use in cosmetic products when formulated to be non-irritating.[5][6]

- Oral Toxicity: Studies on analogous compounds suggest low acute oral toxicity.[5]
- Dermal Irritation and Sensitization: Not found to be a skin irritant or sensitizer in animal studies.[5]
- Genotoxicity: Genotoxicity studies for related thiodipropionate esters were negative.[5]
- Environmental Hazards: Classified as harmful to aquatic life with long-lasting effects.[7]

Applications

The primary application of **Di(tridecyl) thiodipropionate** stems from its antioxidant properties.

- Polymer Stabilization: It is used as a thermal stabilizer in a variety of polymers, including polyolefins (polypropylene, polyethylene), ABS, and other plastics. It protects the polymer during high-temperature processing and extends the service life of the final product by preventing degradation.
- Cosmetics: In cosmetic and personal care formulations, it functions as an antioxidant to prevent the oxidation of other ingredients, thereby preserving the product's stability, color, and texture.[6]
- Lubricants: It can be used as an antioxidant in lubricants and greases to prevent oxidative breakdown at high temperatures.

Conclusion

Di(tridecyl) thiodipropionate is a well-established secondary antioxidant with significant industrial applications, particularly in the stabilization of polymers and cosmetic formulations. Its efficacy is derived from its ability to catalytically decompose hydroperoxides, thus preventing auto-oxidative chain reactions. While it exhibits a favorable toxicological profile for its intended uses, its potential for environmental persistence and aquatic toxicity necessitates responsible

handling and disposal. The information provided in this guide serves as a comprehensive resource for professionals requiring a technical understanding of this compound's chemical nature and functional properties.

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- To cite this document: BenchChem. [Chemical structure and properties of Di(tridecyl) thiodipropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077517#chemical-structure-and-properties-of-di-tridecyl-thiodipropionate]

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